

C.I. Reactive Red 180: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Reactive red 180*

Cat. No.: *B12380738*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of C.I. **Reactive Red 180**, a widely used monoazo reactive dye. This document delves into its chemical identity, physicochemical properties, and relevant experimental protocols, presenting a valuable resource for professionals in research and development.

Chemical Identity and Synonyms

C.I. **Reactive Red 180** is a synthetic anionic dye known for its vibrant red color. It belongs to the class of reactive dyes, which are characterized by their ability to form covalent bonds with the hydroxyl groups of cellulosic fibers, resulting in excellent wash fastness. The nomenclature of this dye can be complex due to the prevalence of various trade names and identifiers.

Two primary CAS Registry Numbers are associated with C.I. **Reactive Red 180**: 98114-32-0 and 72828-03-6. While this can be a source of confusion, they are generally used interchangeably in commercial and scientific literature for the same chemical substance. The Colour Index generic name is C.I. **Reactive Red 180**, and its Colour Index constitution number is 181055[1].

A comprehensive list of synonyms and trade names is provided in Table 1 for easy reference.

Table 1: Synonyms and Identifiers for C.I. **Reactive Red 180**

Category	Synonym/Identifier
C.I. Name	C.I. Reactive Red 180
C.I. Number	181055[1]
CAS Registry Numbers	98114-32-0, 72828-03-6
IUPAC Name	tetrasodium;5-(benzoylamino)-4-hydroxy-3-[[1-sulfonato-6-[[2-(sulfonatooxy)ethyl]sulfonyl]naphthalen-2-yl]azo]naphthalene-2,7-disulfonate
Trade Names & Other Names	Reactive Red F3B, Reactive Red KN-3B, Remazol Brilliant Red F3B, Everzol Red F3B, Procion Red H-E3B, Active Red B-F3B, Adizol Red 3B, Akreact Red R-F3B, Burco Reactive Red F3B, Cotfix Red 3B, Dinazol Red F3B, DYE-O=FIX Red F-3B, Hariactive Red F3B, Hostalan Red F3B, Kemactive Red CE3B, Kiscozol Red HF-BBN, Lamafix Red F3B, MVactive Red B F3BN, Orco Reactive Brilliant Red RF3B, Pamarrex Red R5B, Permabril Red BNR, Permabril RedF-3B, Reactive Brilliant Red F3B, Reactive Red 3BS, Rite Reactive Red B-F3B

Physicochemical Properties

C.I. **Reactive Red 180** is a red powder with good solubility in water. Its chemical structure, a single azo dye, imparts the characteristic red color. The presence of multiple sulfonic acid groups enhances its water solubility, a crucial property for its application in aqueous dyeing processes. A summary of its key quantitative properties is presented in Table 2.

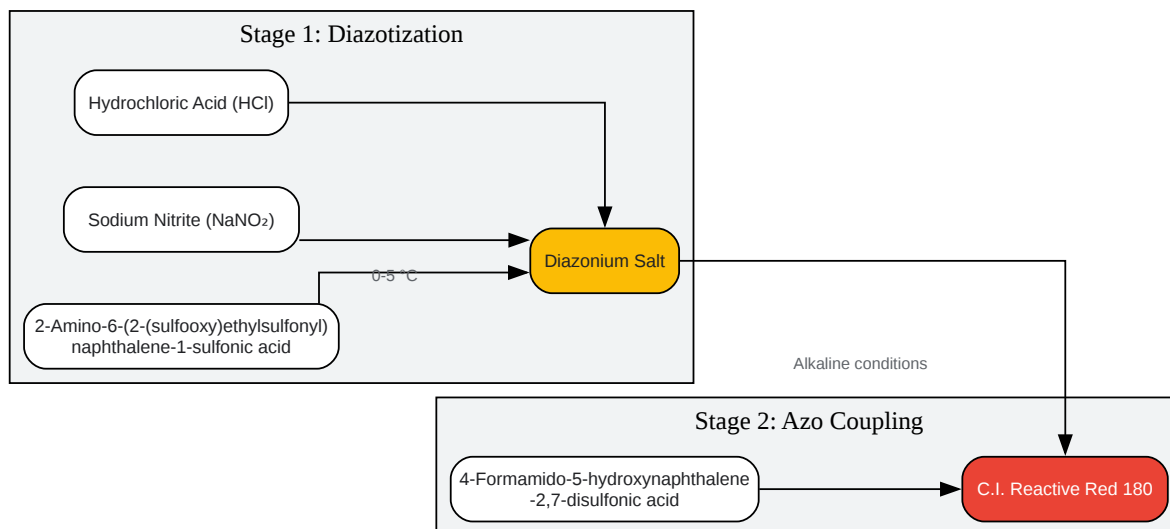
Table 2: Quantitative Physicochemical Data for C.I. **Reactive Red 180**

Property	Value	Reference
Molecular Formula	C ₂₉ H ₁₉ N ₃ Na ₄ O ₁₇ S ₅	[1]
Molecular Weight	933.76 g/mol	[1]
Appearance	Red powder	
Water Solubility	50 g/L	[1]
Optimal pH for Application	10.5 - 11 (for fixation)	
Absorption Maximum (λ _{max})	~510-540 nm (in aqueous solution)	

Synthesis Pathway

The synthesis of C.I. **Reactive Red 180** follows a classical two-stage process common for azo dyes: diazotization followed by azo coupling.

- **Diazotization:** The primary aromatic amine, 2-Amino-6-(2-(sulfoxy)ethylsulfonyl)naphthalene-1-sulfonic acid, is treated with a solution of sodium nitrite in the presence of a strong acid (e.g., hydrochloric acid) at a low temperature (0-5 °C). This reaction converts the amino group into a highly reactive diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then reacted with a coupling component, in this case, 4-Formamido-5-hydroxynaphthalene-2,7-disulfonic acid. This reaction is typically carried out under alkaline conditions, which activates the coupling component for electrophilic substitution by the diazonium salt, leading to the formation of the final azo dye molecule.



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*General synthesis pathway for C.I. **Reactive Red 180**.*

Experimental Protocols

While a specific, detailed laboratory synthesis protocol for C.I. **Reactive Red 180** is not readily available in public literature, a representative procedure can be outlined based on the general principles of azo dye synthesis. Similarly, a standard protocol for dyeing cotton fabric with this class of reactive dyes is provided.

Representative Synthesis Protocol (Illustrative)

Materials:

- 2-Amino-6-(2-(sulfooxy)ethylsulfonyl)naphthalene-1-sulfonic acid
- 4-Formamido-5-hydroxynaphthalene-2,7-disulfonic acid
- Sodium nitrite (NaNO₂)

- Hydrochloric acid (HCl)
- Sodium carbonate (Na₂CO₃)
- Ice
- Distilled water

Procedure:

- Diazotization:
 - Suspend a molar equivalent of 2-Amino-6-(2-(sulfooxy)ethylsulfonyl)naphthalene-1-sulfonic acid in water and cool the mixture to 0-5 °C in an ice bath.
 - Slowly add concentrated hydrochloric acid (2.5-3.0 equivalents) while maintaining the low temperature.
 - Add a solution of sodium nitrite (1.0-1.1 equivalents) in water dropwise to the amine suspension. The temperature must be strictly maintained below 5°C.
 - Stir the reaction mixture for an additional 30-60 minutes after the complete addition of the sodium nitrite solution to ensure complete diazotization.
- Azo Coupling:
 - In a separate vessel, dissolve a molar equivalent of 4-Formamido-5-hydroxynaphthalene-2,7-disulfonic acid in water.
 - Adjust the pH of the coupling component solution to 8.0-9.0 with the addition of a sodium carbonate solution.
 - Slowly add the previously prepared cold diazonium salt solution to the alkaline solution of the coupling component, maintaining the temperature below 10 °C.
 - Stir the reaction mixture for several hours until the coupling reaction is complete. The completion can be monitored by thin-layer chromatography (TLC).

- The resulting dye can be precipitated from the solution by the addition of sodium chloride (salting out), filtered, and dried.

Protocol for Dyeing Cotton Fabric

Materials:

- C.I. **Reactive Red 180** dye powder
- Scoured and bleached cotton fabric
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Soda Ash, Na_2CO_3)
- Non-ionic soaping agent
- Laboratory dyeing machine or water bath

Procedure:

- Preparation of the Dyebath:
 - Set a liquor ratio (ratio of the weight of the dyeing liquor to the weight of the fabric), for example, 1:20.
 - Dissolve the required amount of C.I. **Reactive Red 180** dye powder in water.
 - Dissolve the required amount of sodium chloride or Glauber's salt in the dyebath. This acts as an exhausting agent to promote the migration of the dye from the solution to the fabric.
- Dyeing (Exhaustion Phase):
 - Introduce the cotton fabric into the dyebath at a starting temperature of around 40-50 °C.
 - Gradually raise the temperature to the recommended dyeing temperature for the specific type of reactive dye (typically 60-80 °C for hot-brand dyes).

- Continue dyeing at this temperature for 30-60 minutes to allow for the dye to be adsorbed by the fabric.
- Fixation Phase:
 - After the exhaustion phase, add a pre-dissolved solution of sodium carbonate to the dyebath. This raises the pH to approximately 10.5-11, which initiates the chemical reaction between the reactive group of the dye and the hydroxyl groups of the cotton fibers, forming a covalent bond.
 - Continue the dyeing process for another 30-60 minutes to ensure complete fixation.
- Wash-off Procedure:
 - After dyeing, drain the dyebath and rinse the fabric thoroughly with cold running water to remove any unfixed dye and excess alkali.
 - Prepare a soaping bath containing a non-ionic soaping agent (e.g., 2 g/L).
 - Treat the dyed fabric in the soaping bath at or near boiling temperature for 10-15 minutes to remove any hydrolyzed and loosely adhering dye particles. This step is crucial for achieving good wash fastness.
 - Rinse the fabric again with hot and then cold water and dry.

Analytical Methods

The analysis of C.I. **Reactive Red 180** is important for quality control, environmental monitoring, and research purposes.

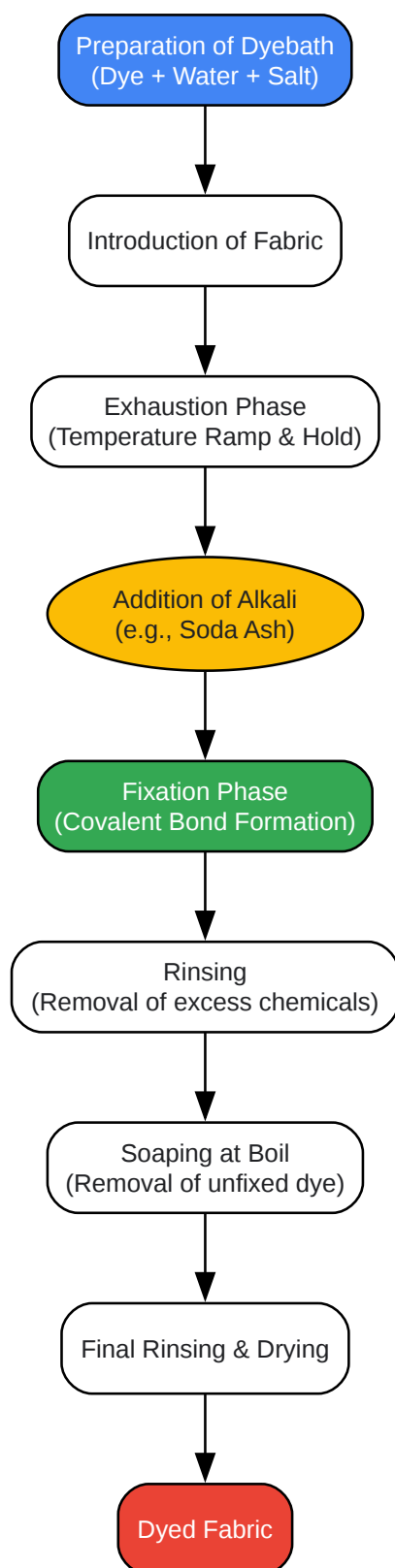
- **UV-Visible Spectroscopy:** This is a straightforward method for the quantitative determination of the dye in solution. An aqueous solution of the dye exhibits a characteristic absorption maximum (λ_{max}) in the visible region of the spectrum, typically between 510 and 540 nm. The absorbance at this wavelength is directly proportional to the concentration of the dye, following the Beer-Lambert law.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a powerful technique for the separation, identification, and quantification of the dye and its potential impurities or

degradation products. A reversed-phase column (e.g., C18) with a suitable mobile phase, often a mixture of an aqueous buffer and an organic solvent like acetonitrile or methanol, is commonly employed. Detection is typically performed using a UV-Vis or a photodiode array (PDA) detector set at the λ_{max} of the dye.

- Reductive Cleavage and GC-MS/LC-MS: For the identification of the azo dye in complex matrices (e.g., textiles or foodstuff), a common method involves the reductive cleavage of the azo bond (-N=N-). This breaks the dye molecule into its constituent aromatic amines, which can then be identified and quantified using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).

Logical Workflow for Dyeing Process

The following diagram illustrates the logical workflow of a typical reactive dyeing process for cellulosic fibers.



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Workflow of the reactive dyeing process for cotton.

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References

- [1. worlddyevariety.com \[worlddyevariety.com\]](http://worlddyevariety.com)
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